

An In-depth Technical Guide to 3-Acetyl-1H-pyridin-2-one

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Compound of Interest

Compound Name: 3-acetyl-3H-pyridin-2-one

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IUPAC Name: 3-acetyl-1H-pyridin-2-one

This technical guide provides a comprehensive overview of 3-acetyl-1H-pyridin-2-one, a heterocyclic organic compound of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, synthesis, and spectroscopic data.

Chemical Properties and Tautomerism

3-Acetyl-1H-pyridin-2-one is a substituted pyridinone. Pyridin-2-ones exist in a tautomeric equilibrium with their corresponding 2-hydroxypyridine counterparts. In the case of the title compound, it is in equilibrium with 3-acetyl-2-hydroxypyridine. The pyridin-2-one (lactam) form is generally the more stable tautomer in various solvents.

Computed Physicochemical Properties

Property	Value
Molecular Formula	C ₇ H ₇ NO ₂
Molecular Weight	137.14 g/mol
XLogP3	0.4
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1
Exact Mass	137.0477 g/mol
Topological Polar Surface Area	46.2 Å ²
Heavy Atom Count	10
Complexity	205

Data sourced from PubChem.[1]

Synthesis

The synthesis of 3-acetyl-1H-pyridin-2-one can be approached through several synthetic strategies, often involving the construction of the pyridinone ring from acyclic precursors. While a specific, detailed protocol for this exact molecule is not readily available in the reviewed literature, analogous syntheses of related 3-acyl-2-pyridones provide a strong basis for its preparation. One common approach involves the condensation of β -keto amides with suitable reagents.

A potential synthetic pathway can be inferred from the synthesis of related 3-acyl-6-aryl-2-pyridones.[2] This would likely involve the reaction of a β -keto amide, such as acetoacetamide, with a suitable three-carbon synthon that can undergo cyclization to form the pyridinone ring.

Another relevant synthetic route is the synthesis of the analogous sulfur-containing compound, 3-acetylpyridine-2(1H)-thione. This synthesis involves the reaction of substituted 3-cyanopyridine-2(1H)-thiones with methyllithium, which introduces the acetyl group.[3] A similar strategy could potentially be adapted for the oxygen analogue.

Furthermore, a method for the synthesis of 3-acetyl-2-chloropyridine from 2-chloronicotinic acid has been patented.^[2] This intermediate could potentially be converted to 3-acetyl-1H-pyridin-2-one through a hydrolysis reaction, replacing the chlorine atom with a hydroxyl group, which would then tautomerize to the more stable pyridone form.

Experimental Protocol: Synthesis of a Related Compound (3-Acetyl-4-hydroxy-1-phenylpyridin-2(1H)-one)

While a direct protocol for the title compound is unavailable, the following is a summary of a reported synthesis of a structurally related compound, which may serve as a methodological reference.^[4]

- Cyclization: Aryl ketone anilides are cyclized with diethyl malonate to afford 4-hydroxy-6-phenyl-6H-pyrano[3,2-c]-pyridin-2,5-diones.
- Ring-opening: The resulting pyranopyridinediones undergo a ring-opening reaction in the presence of 1,2-diethylene glycol to yield 3-acetyl-4-hydroxy-1-phenylpyridin-2(1H)-ones.

This highlights a potential strategy where a pre-formed ring system is modified to introduce the acetyl group.

Spectroscopic Data

Detailed assigned spectroscopic data for 3-acetyl-1H-pyridin-2-one is not available in a consolidated source. However, characteristic spectral features can be predicted based on its structure and data from related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The spectrum would be expected to show signals for the three protons on the pyridinone ring, a singlet for the methyl protons of the acetyl group, and a broad signal for the N-H proton. The chemical shifts of the ring protons would be influenced by the electron-withdrawing acetyl group and the pyridone ring system.

- ^{13}C NMR: The spectrum would display seven distinct signals corresponding to the seven carbon atoms in the molecule. Key signals would include the carbonyl carbons of the pyridone ring and the acetyl group, the methyl carbon of the acetyl group, and the carbons of the pyridinone ring.

Infrared (IR) Spectroscopy

The IR spectrum would be expected to show characteristic absorption bands for the N-H stretching vibration, the C=O stretching vibrations of the pyridone and acetyl groups, and C=C stretching vibrations of the ring.

Biological Activity

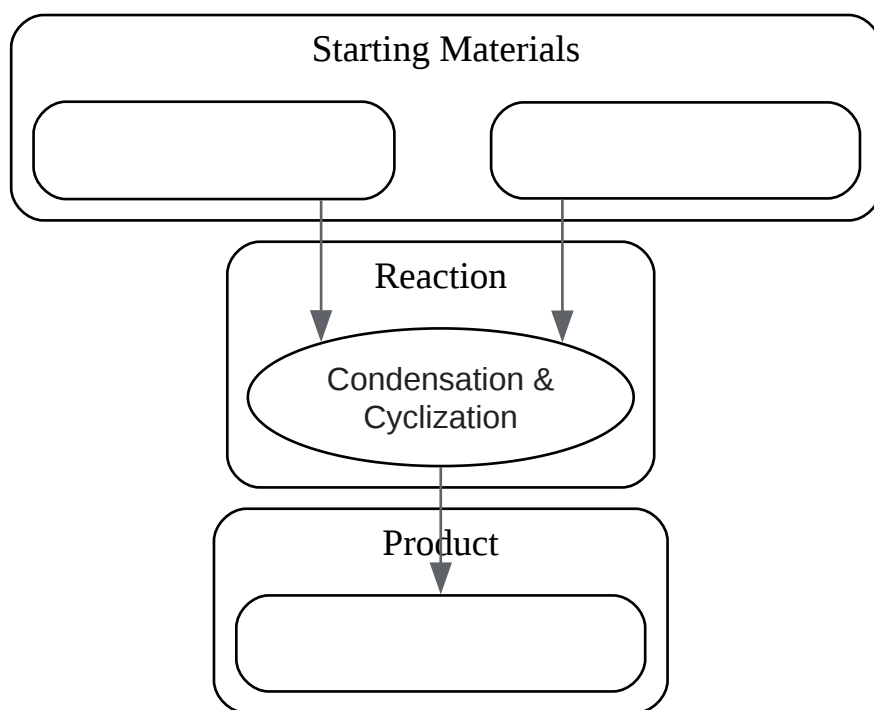
The biological activities of 3-acetyl-1H-pyridin-2-one have not been extensively reported. However, the 2-pyridone scaffold is a common motif in many biologically active compounds. Derivatives of 3-acetylpyridine have been investigated for their antimicrobial activities.[5] Additionally, various pyridine derivatives have been synthesized and evaluated as antibacterial agents.[6] Given that the broader class of 2-pyridones exhibits a wide range of pharmacological properties, it is plausible that 3-acetyl-1H-pyridin-2-one may also possess biological activity.

Signaling Pathways and Experimental Workflows

As there is currently no specific information available in the scientific literature regarding signaling pathways directly involving 3-acetyl-1H-pyridin-2-one, a diagrammatic representation cannot be provided at this time.

Logical Relationship for a Potential Synthetic Approach

The following diagram illustrates a logical workflow for a potential synthesis of 3-acetyl-1H-pyridin-2-one based on the chemistry of related compounds.



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A potential synthetic workflow for 3-acetyl-1H-pyridin-2-one.

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